

# Application Notes and Protocols for N-Nitrosodicyclohexylamine (NDCHA) Stock Solution

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**N-Nitrosodicyclohexylamine** (NDCHA) is a semi-volatile N-nitrosamine that is of significant interest to the pharmaceutical industry due to its potential as a genotoxic impurity. Accurate quantification of NDCHA in drug substances and products is crucial for ensuring patient safety and regulatory compliance. The preparation of accurate and stable stock solutions is a fundamental prerequisite for the development and validation of analytical methods for its detection. These application notes provide a detailed protocol for the preparation and storage of NDCHA stock solutions, along with essential safety and handling guidelines.

### **Quantitative Data Summary**

The following table summarizes the key quantitative data for **N-Nitrosodicyclohexylamine** relevant to the preparation of stock solutions.



Parameter	Value	Reference/Notes
Chemical Formula	C12H22N2O	[1]
Molecular Weight	210.32 g/mol	[1][2]
Appearance	White to light yellow solid	[1][2]
Melting Point	95-97 °C	[1]
Solubility	DMSO: 50 mg/mL (ultrasonication may be required) Methanol: Slightly soluble (heating may be required) Chloroform: Slightly soluble Ethyl Acetate: Slightly soluble	[1][2]
Storage of Solid	-20°C for up to 3 years	[2]
Stock Solution Stability	In DMSO at -80°C: 6 months In DMSO at -20°C: 1 month	[2]

## **Experimental Protocols**

## Protocol 1: Preparation of a 1 mg/mL N-Nitrosodicyclohexylamine (NDCHA) Stock Solution in Methanol

This protocol describes the preparation of a 1 mg/mL stock solution of NDCHA in methanol, suitable for use as a primary standard for analytical method development and validation, such as for High-Performance Liquid Chromatography (HPLC).

### Materials and Equipment:

- N-Nitrosodicyclohexylamine (NDCHA) solid reference standard
- HPLC-grade Methanol
- Calibrated analytical balance



- Class A volumetric flasks (e.g., 10 mL)
- Glass Pasteur pipettes or equivalent
- Amber glass vials with polytetrafluoroethylene (PTFE)-lined caps
- Sonicator bath
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and appropriate chemicalresistant gloves (e.g., nitrile)

#### Procedure:

- Safety Precautions: Conduct all handling of solid NDCHA and its solutions within a certified chemical fume hood. NDCHA is a suspected carcinogen, and appropriate measures should be taken to avoid inhalation, ingestion, and skin contact.
- Weighing: Accurately weigh approximately 10 mg of NDCHA solid reference standard into a clean, dry weighing boat using a calibrated analytical balance.
- Dissolution: Carefully transfer the weighed NDCHA into a 10 mL Class A volumetric flask.
- Solvent Addition: Add approximately 7-8 mL of HPLC-grade methanol to the volumetric flask.
- Solubilization: Gently swirl the flask to wet the solid. If the solid does not readily dissolve, use
  a vortex mixer for 1-2 minutes. If necessary, place the flask in a sonicator bath for 5-10
  minutes to aid dissolution. Gentle warming in a water bath may be used if sonication is
  insufficient, but care should be taken to avoid solvent evaporation.
- Volume Adjustment: Once the NDCHA is completely dissolved and the solution has returned
  to room temperature, carefully add methanol to the flask until the bottom of the meniscus is
  level with the calibration mark.
- Homogenization: Cap the volumetric flask and invert it 15-20 times to ensure a homogeneous solution.



- Aliquoting and Storage: Transfer the stock solution into amber glass vials with PTFE-lined caps to protect it from light.
- Labeling: Clearly label each vial with the compound name ("N-Nitrosodicyclohexylamine"), concentration (1 mg/mL), solvent (Methanol), preparation date, and expiry date.
- Storage: Store the stock solution vials at -20°C or -80°C for enhanced stability. Based on general nitrosamine stability, it is recommended to use the solution within one month when stored at -20°C.

## Protocol 2: Preparation of a 10 mg/mL N-Nitrosodicyclohexylamine (NDCHA) Stock Solution in DMSO

This protocol is suitable for preparing a more concentrated stock solution, which can be used for serial dilutions in various assays.

Materials and Equipment:

- N-Nitrosodicyclohexylamine (NDCHA) solid reference standard
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Class A volumetric flasks or appropriate vials
- Glass Pasteur pipettes or equivalent
- Amber glass vials with PTFE-lined caps
- · Sonicator bath
- Vortex mixer
- Personal Protective Equipment (PPE)

Procedure:



- Safety Precautions: As with Protocol 1, all handling must be performed in a chemical fume hood with appropriate PPE.
- Weighing: Accurately weigh the desired amount of NDCHA solid (e.g., 10 mg) and transfer it to a suitable glass vial.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to achieve a final concentration of 10 mg/mL (e.g., 1 mL for 10 mg of NDCHA).
- Solubilization: Use a vortex mixer to facilitate dissolution. If needed, sonicate the vial in a
  water bath until the solid is completely dissolved.[2]
- Aliquoting and Storage: To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use amber glass vials.
- Labeling: Label all vials with the necessary information as described in Protocol 1.
- Storage: Store the aliquoted stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.[2]

### **Visualizations**



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Caption: Workflow for the preparation of **N-Nitrosodicyclohexylamine** stock solution.





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Caption: Key safety, handling, and storage guidelines for NDCHA and its solutions.

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### References

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- 2. medchemexpress.com [medchemexpress.com]
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